

# Personal protective equipment for handling 4-(1,3-Benzothiazol-2-yl)phenol

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## Compound of Interest

Compound Name: 4-(1,3-Benzothiazol-2-yl)phenol

Cat. No.: B1266075

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## Essential Safety and Handling Guide for 4-(1,3-Benzothiazol-2-yl)phenol

Disclaimer: A specific Safety Data Sheet (SDS) for **4-(1,3-Benzothiazol-2-yl)phenol** was not located in the public domain. The following guidance is synthesized from safety information for structurally related compounds, including phenol and other benzothiazole derivatives. Researchers must consult the supplier-specific SDS for this compound and conduct a thorough risk assessment before handling.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals handling **4-(1,3-Benzothiazol-2-yl)phenol**.

## Chemical Properties and Hazard Identification

While detailed toxicological data for **4-(1,3-Benzothiazol-2-yl)phenol** is not readily available, related compounds suggest it may cause skin, eye, and respiratory irritation.<sup>[1]</sup> Phenol, a related structural component, is corrosive and toxic, capable of causing severe burns and systemic toxicity upon absorption.<sup>[2][3]</sup> Benzothiazole derivatives are also known to be harmful if swallowed, in contact with skin, or inhaled.<sup>[4][5]</sup>

Property	Value	Source
Molecular Formula	C13H9NOS	<a href="#">[6]</a>
Molecular Weight	227.28 g/mol	<a href="#">[6]</a>
Melting Point	228.6-229 °C	<a href="#">[7]</a>
Boiling Point	418.7°C at 760 mmHg	<a href="#">[7]</a>
Density	1.337 g/cm³	<a href="#">[7]</a>
Water Solubility	6.6 µg/mL	<a href="#">[7]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **4-(1,3-Benzothiazol-2-yl)phenol**, based on the hazards associated with related compounds.

Body Part	Recommended PPE	Specifications and Best Practices
Hands	Double-layered chemical-resistant gloves	Wear two pairs of 4 mil or one pair of 8 mil nitrile gloves with extended cuffs. <sup>[8]</sup> For spill cleanup, Silver Shield®, Viton®, or other gloves rated for slow breakthrough with phenol should be used. <sup>[8]</sup>
Eyes/Face	Safety glasses with side shields or chemical splash goggles and a face shield	Standard laboratory safety glasses are a minimum requirement. Goggles and a face shield are recommended when handling larger quantities or when there is a risk of splashing. <sup>[9]</sup>
Body	Laboratory coat	A standard, flame-resistant lab coat should be worn and buttoned completely.
Respiratory	Use in a well-ventilated area or fume hood	Work with open containers, especially if heating, should be conducted in a certified chemical fume hood. <sup>[8]</sup> If vapors or aerosols are generated, a NIOSH-approved respirator may be necessary. <sup>[5]</sup>

## Operational and Disposal Plans

### Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are accessible within 10 seconds.<sup>[3]</sup> Prepare a designated work area, preferably within a chemical fume hood.<sup>[8]</sup> Assemble a spill kit and a phenol first aid kit.<sup>[2][3]</sup>

- Donning PPE: Put on all required PPE as outlined in the table above before entering the designated handling area.
- Handling the Compound: Handle in a well-ventilated place.<sup>[7]</sup> Avoid the formation of dust and aerosols.<sup>[7]</sup> Use non-sparking tools to prevent ignition sources.<sup>[7]</sup>
- Post-Handling: After work is complete, wipe down the work area with a soap and water solution.<sup>[8]</sup> Carefully remove and dispose of gloves and any other contaminated disposable PPE. Wash hands and face thoroughly after handling.<sup>[5]</sup>
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.<sup>[7]</sup> Keep away from incompatible materials such as oxidizing agents.

## Waste Disposal Plan

All waste materials contaminated with **4-(1,3-Benzothiazol-2-yl)phenol** should be treated as hazardous waste.

- Segregation: Collect all contaminated materials (e.g., gloves, wipes, pipette tips) in a designated, labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.
- Storage: Store the sealed waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department in accordance with local, state, and federal regulations.

## Emergency Procedures

### Accidental Exposure

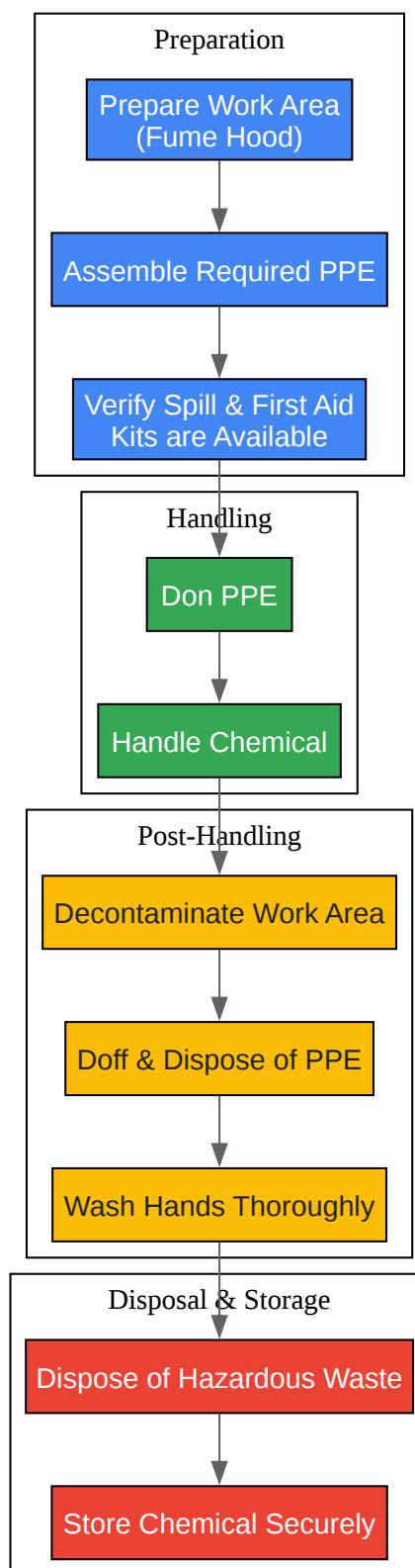
Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [9] Rapidly decontaminate the skin by wiping with a gauze pad soaked in polyethylene glycol (PEG 300 or 400).[2][3] Continue until there is no detectable odor of phenol.[3] If PEG is unavailable, use vegetable oil, isopropyl alcohol, or soap and water.[8] Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
Inhalation	Move the affected person to fresh air.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water and give them 4-8 ounces of water or milk to drink.[3] Seek immediate medical attention.[3]

## Spill Response

- Evacuate: Immediately evacuate the area if the spill is large or in a poorly ventilated space.
- Alert: Notify colleagues and your supervisor. For large spills, contact your institution's EHS department.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, and if you are trained and have the appropriate PPE, contain the spill with an absorbent material like vermiculite.[2]

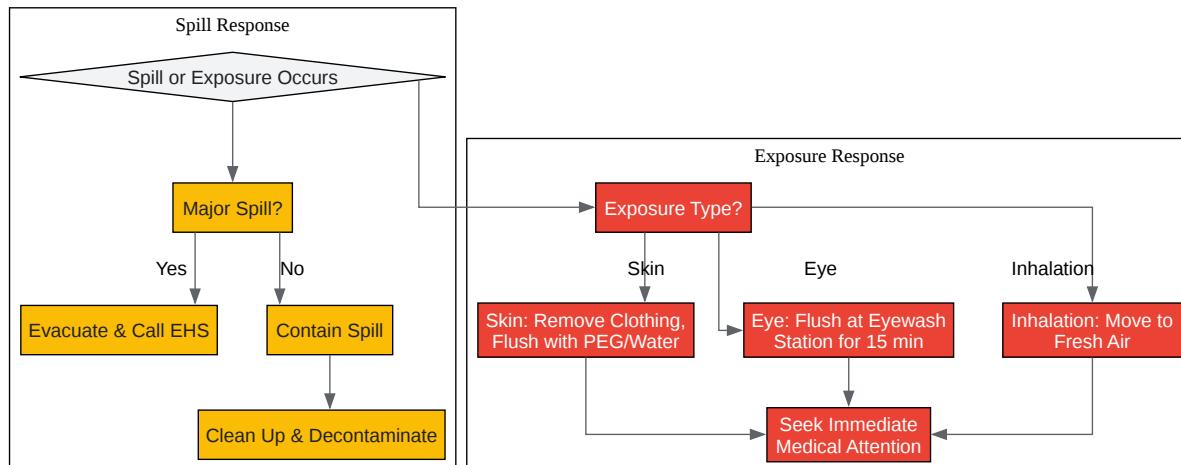
- Clean Up: Carefully collect the absorbed material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with soap and water.

## Visual Guides



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Caption: Standard Operating Procedure for Handling **4-(1,3-Benzothiazol-2-yl)phenol**.



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Caption: Emergency Decision-Making for Spills and Exposures.

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